

Comprehensive Application Notes and Protocols for Methacycline Hydrochloride Pharmaceutical Reference Standard

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Compound Focus: Methacycline Hydrochloride

CAS No.: 3963-95-9

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Introduction to Methacycline Hydrochloride

Methacycline hydrochloride is a **broad-spectrum semisynthetic antibiotic** belonging to the tetracycline class, widely used as a pharmaceutical reference standard for quality control and analytical testing. This antibiotic is chemically related to tetracycline but exhibits **modified pharmacokinetic properties**, including slower excretion rates that maintain effective blood concentrations for extended periods compared to earlier tetracyclines [1]. As a reference standard, **Methacycline hydrochloride** provides critical quality assurance benchmarks for pharmaceutical manufacturers, regulatory agencies, and research institutions engaged in antibiotic development and quality testing. The compound demonstrates **enhanced antibacterial activity** against both Gram-positive and Gram-negative bacteria compared to tetracycline and demethylchlortetracycline, making it particularly valuable for both therapeutic applications and analytical methodology development [2] [3].

The reference standard finds application across multiple domains including **pharmaceutical quality control**, **bioequivalence studies**, **method validation**, and **stability testing**. **Methacycline hydrochloride** is officially recognized in multiple pharmacopeias and is available as a **Certified Reference Material (CRM)** produced in accordance with ISO 17034 and ISO/IEC 17025 quality standards [4]. These standards ensure the reliability and traceability of analytical results in both regulatory submissions and routine quality testing.

The compound serves as a **critical intermediate** in the synthesis of doxycycline, another important tetracycline antibiotic, further expanding its utility in pharmaceutical manufacturing [3].

Fundamental Chemical and Physical Properties

Structural Characteristics

Methacycline hydrochloride possesses a characteristic **tetracycline backbone** consisting of four fused rings (a hydronaphthacene system) that defines its structural relationship to other compounds in this antibiotic class. The systematic IUPAC name of **Methacycline hydrochloride** is (4S,4aR,5S,5aR,12aS)-4-(dimethylamino)-3,5,10,12,12a-pentahydroxy-6-methylidene-1,11-dioxo-1,4,4a,5,5a,6,11,12a-octahydrotetracene-2-carboxamide hydrochloride, reflecting its **complex stereochemistry** and multiple functional groups [1]. The molecular structure includes several **ionizable groups** with three dissociation constants (pKa values) in the pH range of 1-12, which significantly influences its extraction and chromatographic behavior in analytical methods [5]. The presence of a **methylidene group at the C6 position** distinguishes it from other tetracyclines and contributes to its enhanced antibacterial activity and altered pharmacokinetic profile [2].

Key Identifiers and Physical Properties

Table 1: Fundamental Properties of **Methacycline Hydrochloride**

Property	Specification
CAS Registry Number	3963-95-9
Molecular Formula	C ₂₂ H ₂₂ N ₂ O ₈ ·HCl [1]
Molecular Weight	478.88 g/mol [1]
UNII	9GJ0N7ZAP0 [1]
Water Solubility	1.14 mg/mL (predicted) [1]

Property	Specification
DMSO Solubility	50 mg/mL (104.41 mM) [6]
HPLC Suitability	Suitable [4]
GC Suitability	Suitable [4]

The compound typically presents as a **light yellow to yellow solid** with a melting point that decomposes upon heating rather than exhibiting a clear melting transition [6]. **Methacycline hydrochloride** is sparingly soluble in water but demonstrates good solubility in **polar organic solvents** such as DMSO and DMF, which is particularly valuable for preparing stock solutions in chromatographic analysis [6]. The reference standard is characterized by **multiple chromophores** that enable detection across various UV wavelengths, with maximum absorbance typically observed between 260-380 nm depending on solvent pH and composition. These optical properties are exploited in HPLC-UV methods for its quantification in pharmaceutical formulations and biological matrices.

Analytical Applications and Methodologies

Chromatographic Methods for Quantification

High-Performance Liquid Chromatography (HPLC) represents the most widely employed technique for the analysis of **Methacycline hydrochloride** in pharmaceutical formulations and biological samples. The compound's native **fluorescence and UV absorbance** properties enable detection using both conventional UV and more selective fluorescence detectors [4]. Reverse-phase chromatography with **C8 or C18 stationary phases** and mobile phases consisting of aqueous buffers (often with 0.1% formic acid) combined with organic modifiers such as acetonitrile or methanol typically provides optimal separation efficiency. The addition of **chelating agents** like EDTA or oxalic acid to mobile phases is often necessary to prevent peak tailing caused by interaction between tetracycline functional groups and metal ions present in the chromatographic system.

For bioanalytical applications involving complex matrices such as plasma, **Liquid Chromatography tandem Mass Spectrometry (LC-MS/MS)** provides superior sensitivity and selectivity. A validated LC-

MS/MS method for Methacycline quantification in human plasma demonstrates exceptional performance with a **lower limit of quantification (LLOQ) of 5.0 ng/mL** using only 0.5 mL of plasma, making it suitable for pharmacokinetic studies [5]. This method employs **oxytetracycline as an internal standard** to correct for variability in extraction efficiency and matrix effects, with a total chromatographic run time of just 3.6 minutes per sample to support high-throughput analysis. The method has been successfully applied in bioequivalence studies of 300 mg tablet formulations in healthy volunteers, demonstrating its robustness for regulatory submissions [5].

Sample Preparation Techniques

Sample preparation represents a critical step in the accurate quantification of **Methacycline hydrochloride**, particularly in complex biological matrices. Tetracyclines including Methacycline possess numerous functional groups with **multiple dissociation constants**, making their extraction challenging and highly dependent on pH optimization [5]. For plasma samples, **protein precipitation (PPT)** with organic solvents such as acetonitrile or methanol provides a straightforward approach but may co-precipitate interfering compounds. **Solid-phase extraction (SPE)** using hydrophilic-lipophilic balanced (HLB) or mixed-mode cation-exchange cartridges offers superior clean-up efficiency and higher analyte recovery, though with increased procedural complexity and cost.

Table 2: Comparison of Sample Preparation Methods for **Methacycline Hydrochloride**

Method	Procedure	Recovery	Advantages	Limitations
Protein Precipitation	Addition of 3 volumes organic solvent to plasma, vortex, centrifuge	Moderate (60-80%)	Rapid, minimal equipment	Matrix effects, ion suppression in LC-MS
Solid-Phase Extraction	Condition cartridge, load sample, wash, elute with organic solvent	High (85-95%)	Excellent clean-up, concentrated extract	Time-consuming, higher cost
Liquid-Liquid Extraction	Mix plasma with ethyl acetate, separate	Variable (50-90%)	Selective extraction, compatible with	pH-dependent, emulsion

Method	Procedure	Recovery	Advantages	Limitations
	layers, evaporate		various analytes	formation risk

The selection of appropriate sample preparation methodology depends on the specific analytical requirements, with SPE generally preferred for regulatory bioanalysis due to its **superior reproducibility** and effectiveness in removing matrix interferences that could compromise analytical accuracy [5]. For all extraction methods, maintaining **appropriate pH control** is essential to ensure optimal recovery, with slightly acidic conditions (pH 4-5) typically providing the best results for **Methacycline hydrochloride** due to stabilization of its ionizable functional groups.

Quality Control and Pharmaceutical Testing

Purity and Impurity Profiling

Methacycline hydrochloride reference standards are subjected to **rigorous quality control** procedures to ensure accurate and reliable analytical results. According to USP specifications, the impurity profile for **Methacycline hydrochloride** must meet strict limits, with **oxytetracycline content not exceeding 1.0%** and **doxycycline content not exceeding 2.0%** [3]. Individual unspecified impurities are limited to **no more than 0.5%**, with total impurities not exceeding 3.0%. These specifications ensure that the reference standard maintains the necessary purity for its intended analytical applications while accounting for expected process-related impurities and potential degradation products.

The **certificate of analysis (CoA)** accompanying each batch of **Methacycline hydrochloride** pharmaceutical secondary standard provides detailed information on purity, impurities, water content, residue on ignition, and other critical quality attributes [4]. Pharmaceutical secondary standards are qualified against **USP and EP primary standards** where available, establishing metrological traceability to recognized pharmacopeial standards. This multi-traceability approach ensures that analytical results obtained using these standards are comparable across different laboratories and jurisdictions, facilitating global pharmaceutical development and regulatory harmonization.

Stability and Handling Protocols

Proper storage and handling of **Methacycline hydrochloride** reference standard are essential for maintaining its stability and analytical integrity. The standard requires storage at **-10 to -25°C** in sealed containers protected from moisture to prevent degradation [4]. Stock solutions prepared in DMSO demonstrate stability for approximately one month when stored at -20°C in sealed conditions, while aqueous solutions should be prepared freshly and used immediately to minimize hydrolysis [6]. The compound is sensitive to **light, oxygen, and extreme pH conditions**, necessitating careful handling throughout the analytical workflow.

The stability-indicating capability of analytical methods for **Methacycline hydrochloride** must be demonstrated through **forced degradation studies** under various stress conditions including acid/base hydrolysis, thermal degradation, oxidative stress, and photolytic decomposition. These studies establish that the method can accurately quantify the active pharmaceutical ingredient while effectively separating degradation products, ensuring the reliability of stability assessments throughout the product lifecycle. For long-term stability monitoring, **recommended re-test intervals** typically do not exceed two years when stored under prescribed conditions, though appropriate in-house verification should be conducted for critical applications.

Clinical and Research Applications

Pharmacological Activity and Mechanisms

Methacycline hydrochloride exerts its antibacterial effects primarily through **inhibition of protein synthesis** by binding to the 30S ribosomal subunit, thereby preventing aminoacyl-tRNA from attaching to the acceptor (A) site on the mRNA-ribosome complex [5] [3]. This mechanism underlies its **bacteriostatic activity** against a broad spectrum of Gram-positive and Gram-negative bacteria, atypical organisms including chlamydiae, mycoplasmas, rickettsiae, and certain protozoan parasites [5]. Beyond its conventional antibacterial applications, recent research has revealed that **Methacycline hydrochloride** functions as a **potent epithelial-mesenchymal transition (EMT) inhibitor** with an IC₅₀ of approximately 5 µM in A549 cells, suggesting potential applications in managing fibrotic disorders [6].

The compound demonstrates **favorable antimicrobial properties** with minimal major adverse effects, contributing to its extensive use in managing various infections [5]. In comparative studies, Methacycline has demonstrated **superior serum concentrations** following both oral and intravenous administration compared to other tetracyclines, contributing to its enhanced efficacy against susceptible organisms [5]. The **broader antimicrobial spectrum** and improved pharmacokinetic profile of **Methacycline hydrochloride** compared to earlier tetracyclines have established its value both as a therapeutic agent and as an important reference compound for analytical method development.

Research Applications Beyond Antibacterial Use

Emerging research has revealed that **Methacycline hydrochloride** exhibits **significant antifibrotic activity** through mechanisms independent of its antimicrobial action. In experimental models, the compound effectively **blocks TGF- β 1-induced EMT** in vitro and attenuates fibrogenesis in vivo without directly affecting Smad signaling [6]. Instead, **Methacycline hydrochloride** inhibits TGF- β 1-induced activation of non-Smad pathways including **c-Jun N-terminal kinase, p38, and Akt** in primary alveolar epithelial cells, providing a novel mechanism for its observed antifibrotic effects [6]. These findings suggest potential applications in conditions characterized by excessive fibrosis, particularly pulmonary fibrosis.

In vivo studies demonstrate that **Methacycline hydrochloride** administered at 100 mg/kg/day intraperitoneally beginning 10 days after intratracheal bleomycin installation significantly **improves survival rates** and attenuates bleomycin-induced expression of canonical EMT markers including Snail1, Twist1, collagen I, and fibronectin at both protein and mRNA levels [6]. These effects occur without impacting baseline kinase activities or lung fibroblast responses to TGF- β 1, indicating a **cell-type specific mechanism** of action. These novel applications expand the potential utility of **Methacycline hydrochloride** reference standards beyond quality control of antibacterial formulations to include development of antifibrotic therapies.

Experimental Protocols

LC-MS/MS Method for Plasma Analysis

Protocol: Quantification of Methacycline in Human Plasma by LC-MS/MS

This validated method allows for the precise quantification of Methacycline in human plasma with an LLOQ of 5.0 ng/mL using 0.5 mL plasma volume, suitable for pharmacokinetic and bioequivalence studies [5].

Materials and Reagents:

- **Methacycline hydrochloride** reference standard (90.1% purity)
- Oxytetracycline internal standard (92.4% purity)
- HPLC-grade methanol
- Analytical-grade formic acid
- Drug-free human heparinized plasma
- Deionized water (18 MΩ·cm resistivity)

Sample Preparation Procedure:

- Thaw frozen plasma samples at room temperature and vortex for 10 seconds
- Aliquot 0.5 mL of plasma into clean glass tubes
- Add 50 µL of oxytetracycline internal standard working solution (100 ng/mL in methanol)
- Precipitate proteins by adding 1 mL of methanol, vortex for 30 seconds
- Centrifuge at 14,000 × g for 10 minutes at 4°C
- Transfer supernatant to clean autosampler vials
- Inject 10 µL into the LC-MS/MS system

LC-MS/MS Conditions:

- **Column:** C18 column (100 mm × 2.1 mm, 3.5 µm)
- **Mobile Phase:** A: 0.1% formic acid in water; B: 0.1% formic acid in methanol
- **Gradient Program:** Linear gradient from 30% B to 90% B over 2.5 minutes, hold at 90% B for 0.5 minutes, re-equilibrate for 1.0 minutes
- **Flow Rate:** 0.3 mL/min
- **Column Temperature:** 30°C
- **Injection Volume:** 10 µL
- **Ionization Mode:** Electrospray ionization (ESI) positive mode
- **MRM Transitions:** m/z 443.2 → 382.1 for Methacycline; m/z 461.2 → 426.1 for oxytetracycline (IS)

Method Validation Parameters:

- **Linearity:** 5-500 ng/mL ($r^2 > 0.99$)
- **Precision:** Intra-day and inter-day CV < 15%
- **Accuracy:** 85-115% of nominal values

- **Recovery:** >85% for both analyte and internal standard

This method has been successfully applied in a bioequivalence study of two 300 mg tablet formulations of **Methacycline hydrochloride** in 18 healthy volunteers, demonstrating its suitability for regulatory bioanalysis [5].

HPLC Method for Pharmaceutical Formulations

Protocol: Determination of Methacycline Hydrochloride in Pharmaceutical Formulations by HPLC-UV

This method enables the quantification of **Methacycline hydrochloride** in pharmaceutical dosage forms including tablets, capsules, and powders, with appropriate validation for quality control applications.

Materials and Reagents:

- **Methacycline hydrochloride** pharmaceutical secondary standard
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Orthophosphoric acid or trifluoroacetic acid
- Reference standard: USP **Methacycline hydrochloride** RS

Mobile Phase Preparation:

- Prepare a mixture of 0.05 M sodium phosphate buffer (pH 2.5) and acetonitrile in ratio 65:35 (v/v)
- Adjust pH to 2.5 using orthophosphoric acid
- Filter through 0.45 µm membrane filter and degas by sonication for 10 minutes

Standard Solution Preparation:

- Accurately weigh about 50 mg of **Methacycline hydrochloride** reference standard
- Transfer to a 100 mL volumetric flask and dissolve in mobile phase
- Sonicate for 10 minutes to ensure complete dissolution
- Dilute to volume with mobile phase and mix well (Stock Solution: 500 µg/mL)
- Prepare working standards by appropriate dilution with mobile phase

Sample Preparation:

- For tablets: Powder not less than 10 tablets, weigh accurately equivalent to 50 mg **Methacycline hydrochloride**
- For capsules: Empty contents completely, mix well, weigh accurately equivalent to 50 mg **Methacycline hydrochloride**
- Transfer to 100 mL volumetric flask, add approximately 70 mL mobile phase
- Sonicate for 20 minutes with occasional shaking
- Dilute to volume with mobile phase and mix well
- Filter through 0.45 µm syringe filter, discarding the first 2 mL of filtrate

Chromatographic Conditions:

- **Column:** C8 or C18 column (250 mm × 4.6 mm, 5 µm)
- **Mobile Phase:** 0.05 M sodium phosphate buffer (pH 2.5):acetonitrile (65:35 v/v)
- **Flow Rate:** 1.0 mL/min
- **Detection:** UV at 280 nm
- **Column Temperature:** 30°C
- **Injection Volume:** 20 µL
- **Run Time:** 15 minutes

System Suitability Requirements:

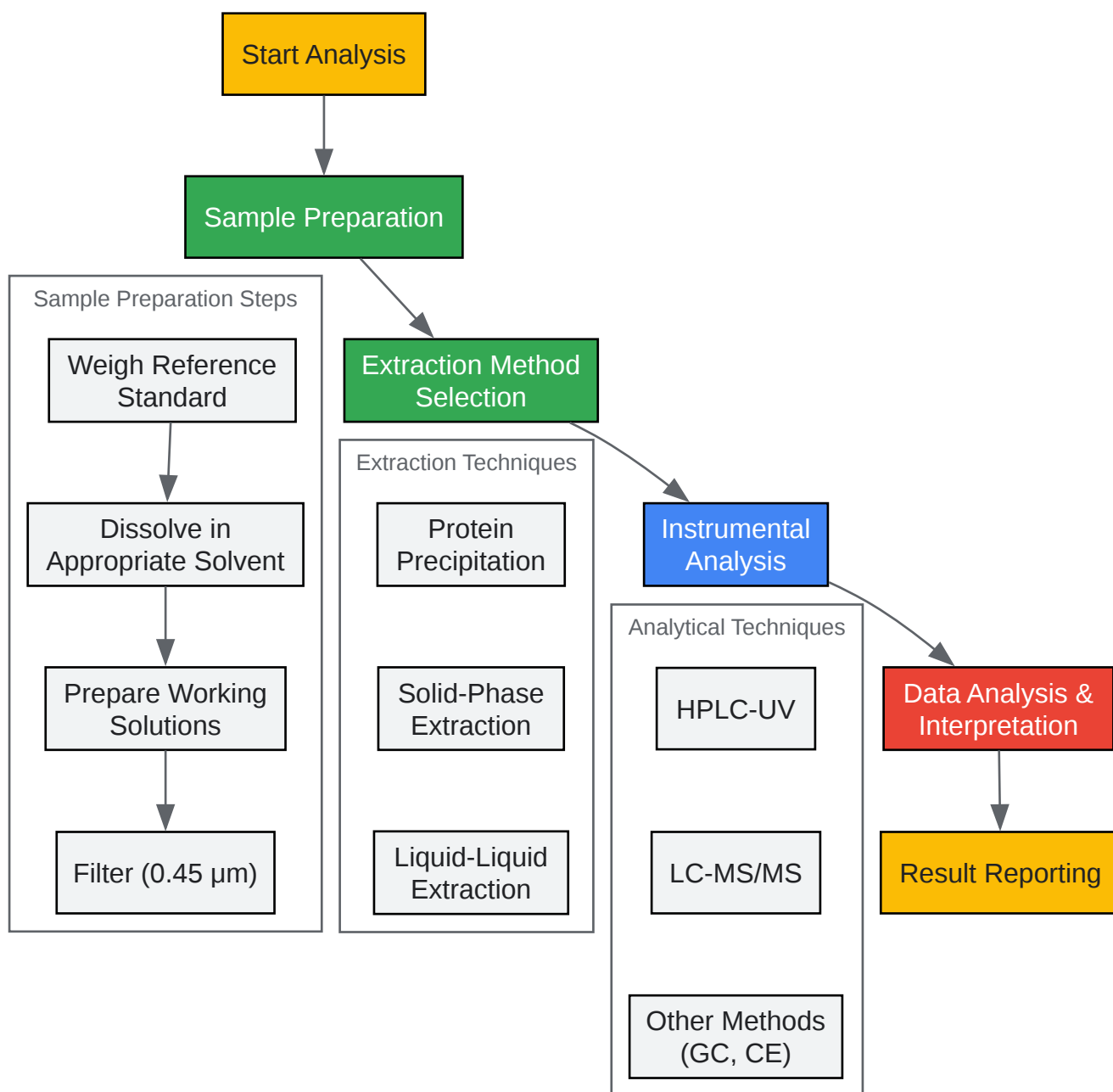
- **Theoretical Plates:** Not less than 5000 per column
- **Tailing Factor:** Not more than 1.5
- **Relative Standard Deviation:** Not more than 2.0% for six replicate injections

The method should be validated for specificity, linearity, accuracy, precision, and robustness according to ICH guidelines before implementation for quality control testing.

Experimental Workflows and Signaling Pathways

Analytical Workflow for Methacycline Hydrochloride

The following diagram illustrates the complete analytical workflow for **Methacycline hydrochloride** quantification in pharmaceutical products and biological samples:



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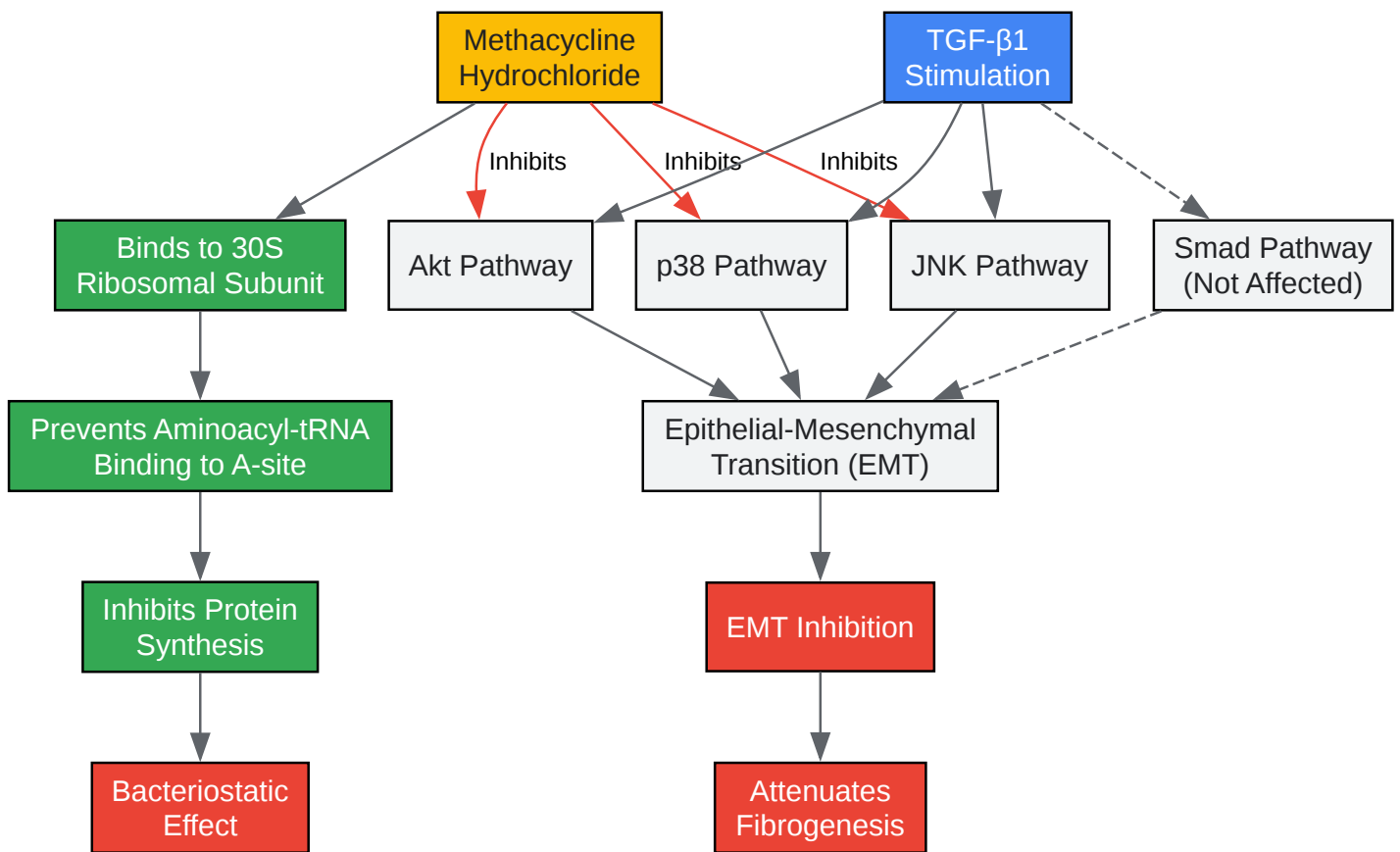
Analytical Workflow for Methacycline Hydrochloride Quantification

This workflow outlines the systematic approach for analyzing **Methacycline hydrochloride** in various matrices, highlighting critical decision points at each stage of the analytical process. The **sample preparation phase** involves precise weighing of the reference standard and preparation of appropriate stock and working solutions, followed by selection of optimal extraction methodology based on the sample matrix and analytical requirements [5]. The **instrumental analysis phase** employs chromatographic techniques

with detection methods selected according to sensitivity requirements, with LC-MS/MS preferred for biological samples and HPLC-UV typically sufficient for pharmaceutical formulations. The final **data analysis phase** incorporates system suitability verification, calibration with quality controls, and interpretation against established acceptance criteria to ensure result reliability.

Mechanism of Action and Signaling Pathways

The following diagram illustrates the antibacterial mechanism and newly discovered signaling pathways affected by **Methacycline hydrochloride**:



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Cellular Mechanisms and Signaling Pathways of Methacycline Hydrochloride

This diagram illustrates the dual mechanisms of **Methacycline hydrochloride**, encompassing both its established antibacterial activity and newly discovered antifibrotic effects. The **antibacterial pathway** (top

section) demonstrates the compound's primary mechanism involving binding to the 30S ribosomal subunit, which prevents aminoacyl-tRNA attachment to the acceptor site, ultimately inhibiting bacterial protein synthesis and producing a bacteriostatic effect [5] [3]. The **EMT inhibition pathway** (bottom section) reveals the compound's novel mechanism of action, where it selectively inhibits TGF- β 1-induced activation of non-Smad signaling pathways including JNK, p38, and Akt, without affecting Smad transcriptional activity [6]. This unique activity blocks the epithelial-mesenchymal transition process and subsequent fibrogenesis, suggesting potential applications in managing fibrotic disorders beyond its conventional antibiotic use.

Conclusion

Methacycline hydrochloride represents a **versatile reference standard** with applications spanning pharmaceutical quality control, bioanalytical method development, and emerging research areas including fibrotic disorders. The compound's **well-characterized properties** and **comprehensive pharmacopeial specifications** make it an invaluable tool for ensuring the quality, safety, and efficacy of pharmaceutical products containing this antibiotic. The analytical methodologies presented in this document, particularly the highly sensitive LC-MS/MS protocol with an LLOQ of 5.0 ng/mL, provide robust frameworks for the reliable quantification of **Methacycline hydrochloride** across various matrices [5].

Emerging research revealing Methacycline's **antifibrotic properties** through inhibition of EMT expands its potential applications beyond infectious disease treatment [6]. These novel findings, combined with its established antibacterial activity, position **Methacycline hydrochloride** as a compound of continuing interest for both pharmaceutical development and basic research. The experimental protocols and application notes detailed in this document provide researchers with standardized approaches for working with this reference standard, ensuring consistency and reliability across different laboratories and applications while maintaining compliance with regulatory requirements for pharmaceutical analysis.

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References

1. Metacycline hydrochloride [go.drugbank.com]
2. Metacycline - an overview [sciencedirect.com]
3. Methacycline Hydrochloride [toku-e.com]
4. Methacycline hydrochloride Pharmaceutical Secondary Standard [sigmaaldrich.com]
5. Determination of methacycline in human plasma by liquid ... [sciencedirect.com]
6. Methacycline hydrochloride | Bacterial Inhibitor [medchemexpress.com]

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